Unveiling (Methylsulfonyl)methanesulfonyl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*(methylsulfonyl)methanesulfonyl chloride*
CAS No.:	*22317-89-1*
Cat. No.:	*B1296614*

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Core Summary

(Methylsulfonyl)methanesulfonyl chloride, a complex organosulfur compound with the chemical formula $C_2H_5ClO_4S_2$, presents a unique molecular architecture of interest in advanced chemical synthesis. This guide provides a detailed overview of its discovery, historical synthesis, and physicochemical properties, drawing from available chemical literature and supplier data. While information on this specific molecule is not as widespread as its simpler analogue, methanesulfonyl chloride, this document collates the existing knowledge to serve as a foundational resource.

Introduction

(Methylsulfonyl)methanesulfonyl chloride, identified by the CAS Number 22317-89-1, is a distinct chemical entity characterized by a sulfonyl chloride group attached to a carbon atom which is, in turn, bonded to a methylsulfonyl group. This structure, $CH_3SO_2CH_2SO_2Cl$, suggests its potential as a bifunctional reagent in organic synthesis, offering sites for both

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nucleophilic attack at the sulfonyl chloride moiety and potential reactions involving the methylene bridge. This guide aims to consolidate the fragmented information available on this compound, providing a centralized repository of its properties, synthesis, and potential applications.

Discovery and History

The precise date and discoverer of **(methylsulfonyl)methanesulfonyl chloride** are not prominently documented in readily available historical chemical literature. Its emergence is likely linked to the broader exploration of organosulfur compounds and their reactivity. The history of related compounds, such as bis(sulfonyl)methanes, dates back to the mid-20th century with the investigation of their unique chemical properties. While the specific historical narrative for **(methylsulfonyl)methanesulfonyl chloride** remains elusive, its existence is confirmed through its listing in chemical supplier catalogs and chemical databases.

A significant lead in its synthetic history points to the use of a precursor, 1-(chlorosulfonyl)methanesulfonyl chloride (CAS 35329-86-3). This suggests a multi-step synthetic pathway to arrive at the target molecule. Further investigation into the original literature surrounding this precursor is necessary to fully elucidate the historical context of **(methylsulfonyl)methanesulfonyl chloride**'s first preparation.

Physicochemical Properties

(Methylsulfonyl)methanesulfonyl chloride is typically available as a white to off-white powder. The compound is soluble in water. Key quantitative data are summarized in the table below for easy reference and comparison.

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Property	Value	Source
Molecular Formula	$C_2H_5ClO_4S_2$	Thermo Fisher Scientific
Molecular Weight	192.64 g/mol	Thermo Fisher Scientific
CAS Number	22317-89-1	Thermo Fisher Scientific
Appearance	White to off-white powder	Thermo Fisher Scientific
Melting Point	109-111 °C	abcr GmbH
Flash Point	110 °C	Biosynth
SMILES	CS(=O)(=O)CS(Cl)(=O)=O	Thermo Fisher Scientific

Experimental Protocols

Detailed experimental protocols for the synthesis of **(methylsulfonyl)methanesulfonyl chloride** are not widely published. However, based on the identified precursor, 1-(chlorosulfonyl)methanesulfonyl chloride, a plausible synthetic route can be postulated. The following represents a generalized, hypothetical experimental protocol that would require optimization and validation.

Hypothetical Synthesis of **(Methylsulfonyl)methanesulfonyl chloride** from 1-(Chlorosulfonyl)methanesulfonyl chloride

Objective: To synthesize **(methylsulfonyl)methanesulfonyl chloride** by the selective reduction of one sulfonyl chloride group in 1-(chlorosulfonyl)methanesulfonyl chloride.

Materials:

- 1-(Chlorosulfonyl)methanesulfonyl chloride (CAS 35329-86-3)
- A suitable reducing agent (e.g., sodium sulfite, a mild thiol)
- An appropriate solvent system (e.g., a biphasic system of water and an organic solvent like dichloromethane or diethyl ether)
- Buffer solution to control pH

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- Drying agent (e.g., anhydrous magnesium sulfate)

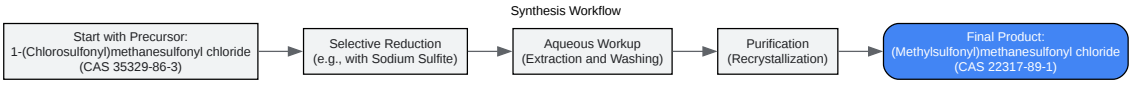
Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve 1-(chlorosulfonyl)methanesulfonyl chloride in a suitable organic solvent.
- Preparation of Reducing Agent Solution: In a separate beaker, prepare a solution of the chosen reducing agent in an aqueous buffer.
- Reaction Execution: Cool the flask containing the starting material to 0-5 °C using an ice bath. Slowly add the reducing agent solution dropwise from the dropping funnel while maintaining the temperature and vigorously stirring the biphasic mixture. The reaction progress should be monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or ^{1}H NMR spectroscopy.
- Workup: Once the reaction is complete, separate the organic layer. Wash the organic layer sequentially with water and brine.
- Isolation and Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product. The crude **(methylsulfonyl)methanesulfonyl chloride** can be further purified by recrystallization from an appropriate solvent system.
- Characterization: Confirm the identity and purity of the final product using spectroscopic methods such as ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Logical Relationships in Synthesis

The synthesis of **(methylsulfonyl)methanesulfonyl chloride** from its dichlorinated precursor involves a selective chemical transformation. The logical workflow for this process is depicted in the diagram below.

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Caption: A logical workflow diagram illustrating the key stages in the hypothetical synthesis of **(methylsulfonyl)methanesulfonyl chloride**.

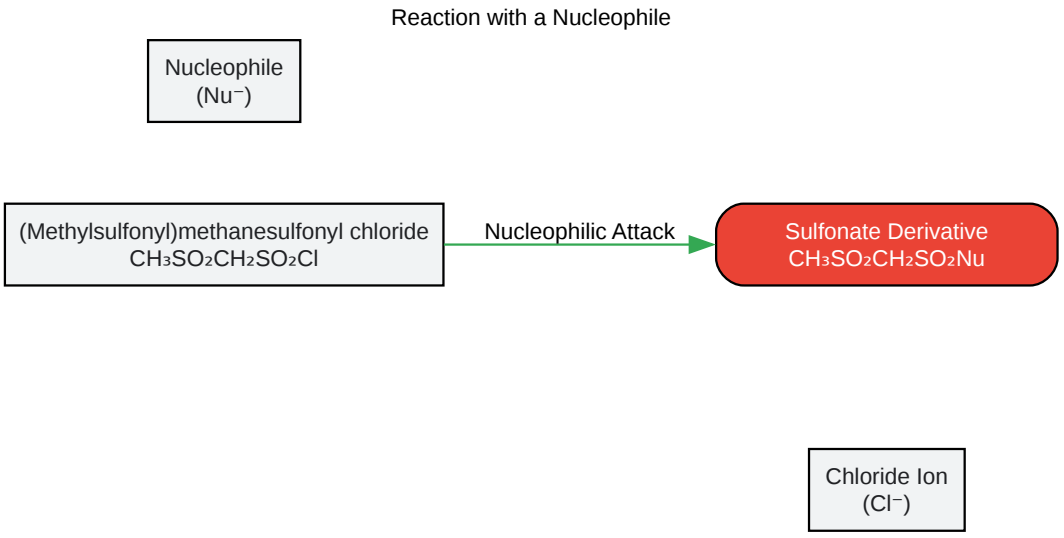
Potential Reactions and Signaling Pathways

Due to the limited specific literature on **(methylsulfonyl)methanesulfonyl chloride**, no established signaling pathways involving this compound can be definitively described. However, based on its chemical structure, its potential reactivity can be inferred. The sulfonyl chloride group is a strong electrophile and is expected to react readily with nucleophiles.

Hypothetical Reaction Pathway

The diagram below illustrates a potential reaction of **(methylsulfonyl)methanesulfonyl chloride** with a generic nucleophile (Nu^-), leading to the formation of a sulfonate derivative. This type of reaction is fundamental in the utility of sulfonyl chlorides in organic synthesis.

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Caption: A diagram showing the expected reaction of **(methylsulfonyl)methanesulfonyl chloride** with a nucleophile.

Conclusion

(Methylsulfonyl)methanesulfonyl chloride is a chemical compound with confirmed existence and basic characterization data available from commercial suppliers. While its detailed discovery, historical synthesis, and specific applications remain areas requiring further investigation, this technical guide provides a consolidated overview of the current knowledge. The postulated synthetic route from 1-(chlorosulfonyl)methanesulfonyl chloride offers a starting point for researchers interested in preparing this compound. The presence of two distinct sulfonyl-containing moieties suggests a rich potential for this molecule in the development of novel chemical entities and functional materials. Further research into its synthesis and reactivity is warranted to fully unlock its potential in various scientific and industrial domains.

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